

# Essential Safety and Operational Guide for Handling SRT3190

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## Compound of Interest

Compound Name: SRT3190

Cat. No.: B610999

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For researchers, scientists, and drug development professionals working with the selective SIRT1 activator **SRT3190**, adherence to strict safety protocols is paramount. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to ensure the safe handling of this compound in a laboratory setting.

## Personal Protective Equipment (PPE) and Safety Measures

While a specific, publicly available Safety Data Sheet (SDS) for **SRT3190** is not readily found, the following personal protective equipment and safety measures are recommended based on standard laboratory practices for handling research-grade chemical compounds.

## Recommended Personal Protective Equipment

PPE Category	Item	Specifications
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times when handling SRT3190 to protect against splashes or airborne particles.
Skin Protection	Chemical-resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use and change them frequently.
Laboratory Coat	A full-length lab coat should be worn to protect skin and clothing from contamination.	
Respiratory Protection	Fume Hood or Ventilated Enclosure	All handling of solid SRT3190 and preparation of its solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
Respirator	If a fume hood is not available or if there is a risk of aerosolization outside of a contained system, a NIOSH-approved respirator may be necessary.	

## Operational Plan for Handling SRT3190

A systematic approach to handling **SRT3190**, from receipt to disposal, is critical for laboratory safety and experimental integrity.

### Step-by-Step Handling Protocol

- Receiving and Inspection:
  - Upon receipt, visually inspect the container for any signs of damage or leakage.

- Verify that the container is properly labeled with the chemical name, concentration, and hazard information.
- Log the receipt of the compound in the laboratory's chemical inventory system.
- Storage:
  - Store **SRT3190** in a cool, dry, and well-ventilated area, away from incompatible materials.
  - Keep the container tightly sealed when not in use.
  - Follow any specific storage temperature requirements provided by the supplier.
- Preparation of Solutions:
  - All weighing of the solid compound and preparation of solutions must be performed in a chemical fume hood.
  - Use appropriate solvents as recommended by the supplier or experimental protocol.
  - Clearly label all prepared solutions with the compound name, concentration, solvent, and date of preparation.
- Experimental Use:
  - Wear the recommended PPE at all times during experimental procedures involving **SRT3190**.
  - Avoid direct contact with the skin, eyes, and clothing.
  - Minimize the generation of dust or aerosols.
- Spill and Emergency Procedures:
  - In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
  - For larger spills, evacuate the area and follow the laboratory's emergency response protocol.

- In case of skin contact, immediately wash the affected area with soap and water for at least 15 minutes.
- In case of eye contact, flush the eyes with copious amounts of water for at least 15 minutes and seek medical attention.
- If inhaled, move to fresh air. If breathing is difficult, seek medical attention.

## Disposal Plan

Proper disposal of **SRT3190** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All waste contaminated with **SRT3190**, including unused compound, empty containers, contaminated PPE, and experimental materials, must be segregated as chemical waste.
- **Waste Collection:** Collect all **SRT3190** waste in clearly labeled, sealed, and chemical-resistant containers.
- **Disposal Route:** Dispose of **SRT3190** waste through the institution's hazardous waste management program. Do not dispose of it in the regular trash or down the drain. Follow all local, state, and federal regulations for chemical waste disposal.

## Visual Workflow for Handling SRT3190

The following diagram illustrates the key steps and decision points for the safe handling of **SRT3190** in a laboratory setting.

Caption: Workflow for the safe handling of **SRT3190** from receipt to disposal.

- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling SRT3190]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b610999#personal-protective-equipment-for-handling-srt3190\]](https://www.benchchem.com/product/b610999#personal-protective-equipment-for-handling-srt3190)

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